

Application Notes and Protocols for NTPDase-IN-1 in Cell Culture Experiments

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Compound of Interest

Compound Name: NTPDase-IN-1

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These application notes provide a comprehensive guide for the utilization of **NTPDase-IN-1**, a selective inhibitor of ectonucleoside triphosphate diphosphohydrolases (NTPDases), in a variety of cell culture experiments. The following sections detail the inhibitor's mechanism of action, provide quantitative data on its activity, and offer detailed protocols for its application in cancer biology and immunology research.

Introduction to NTPDase-IN-1

NTPDase-IN-1 is a selective, non-competitive inhibitor of human NTPDase-1 (also known as CD39), an ectoenzyme that plays a critical role in purinergic signaling by hydrolyzing extracellular ATP and ADP to AMP.[1] By inhibiting NTPDase-1, **NTPDase-IN-1** increases the local concentration of pro-inflammatory ATP and reduces the production of immunosuppressive adenosine, making it a valuable tool for studying the physiological and pathological roles of purinergic signaling in cancer, inflammation, and immune responses.[2][3]

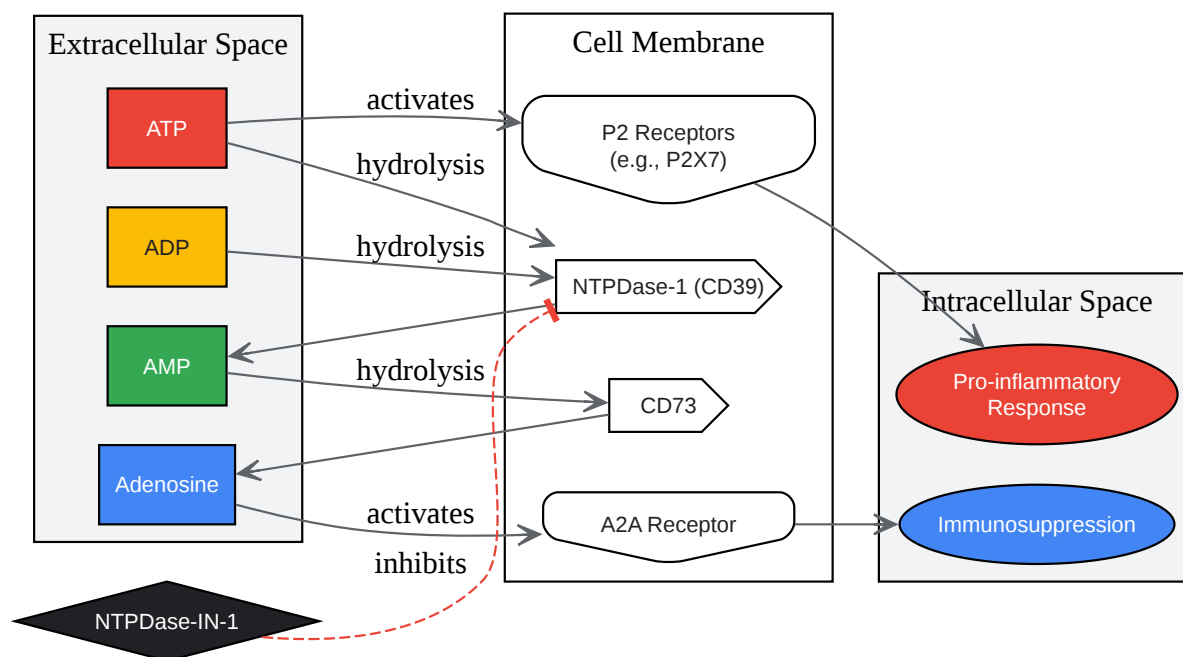
Biochemical Activity and Specificity

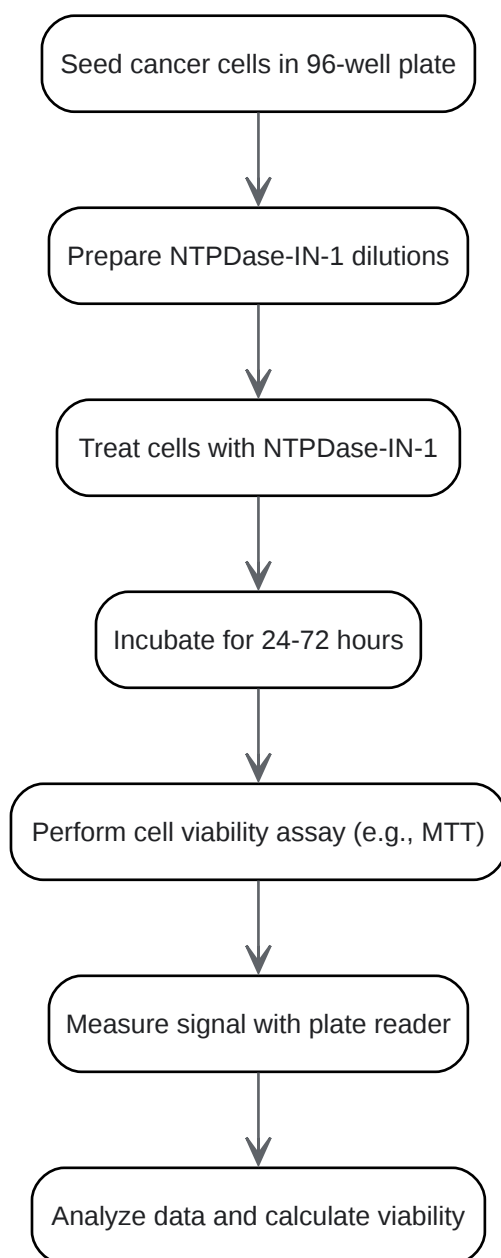
NTPDase-IN-1 exhibits selectivity for different human NTPDase isoforms. The half-maximal inhibitory concentrations (IC50) have been determined for several isoforms, highlighting its potency towards NTPDase-1.

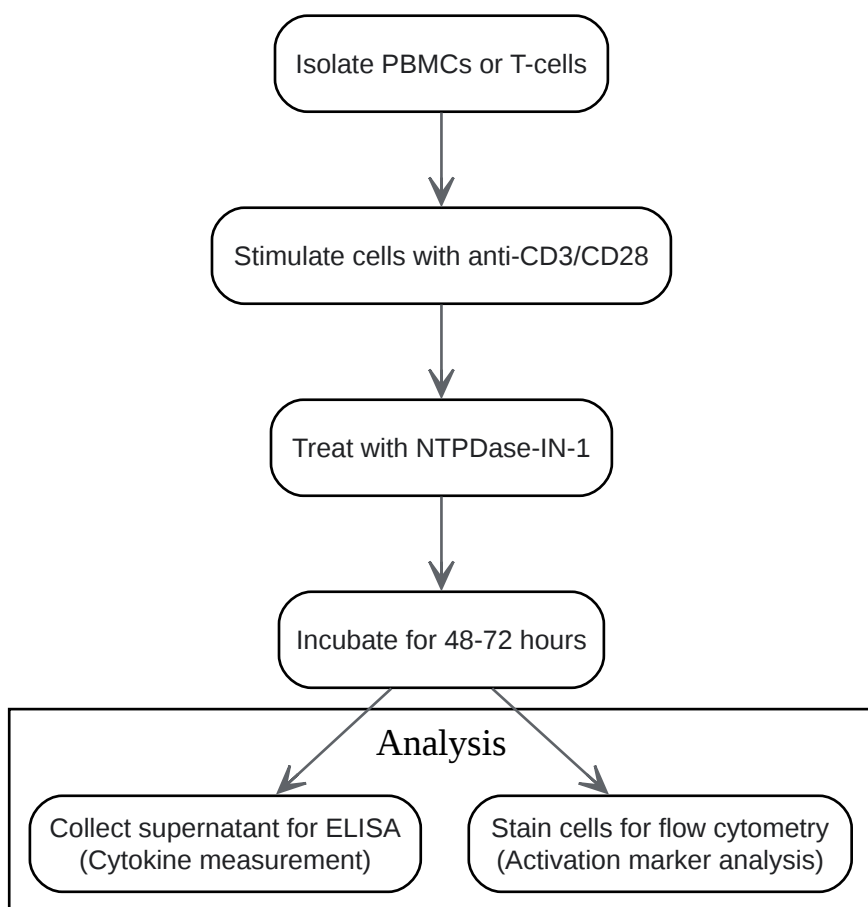
Target Isoform	IC50 (μM)	Inhibition Type	Km for h-NTPDase-1 (μM)	Reference
h-NTPDase-1	0.05	Non-competitive	21	[1]
h-NTPDase-2	0.23	Non-competitive	Not Reported	[1]
h-NTPDase-8	0.54	Not Reported	Not Reported	[1]

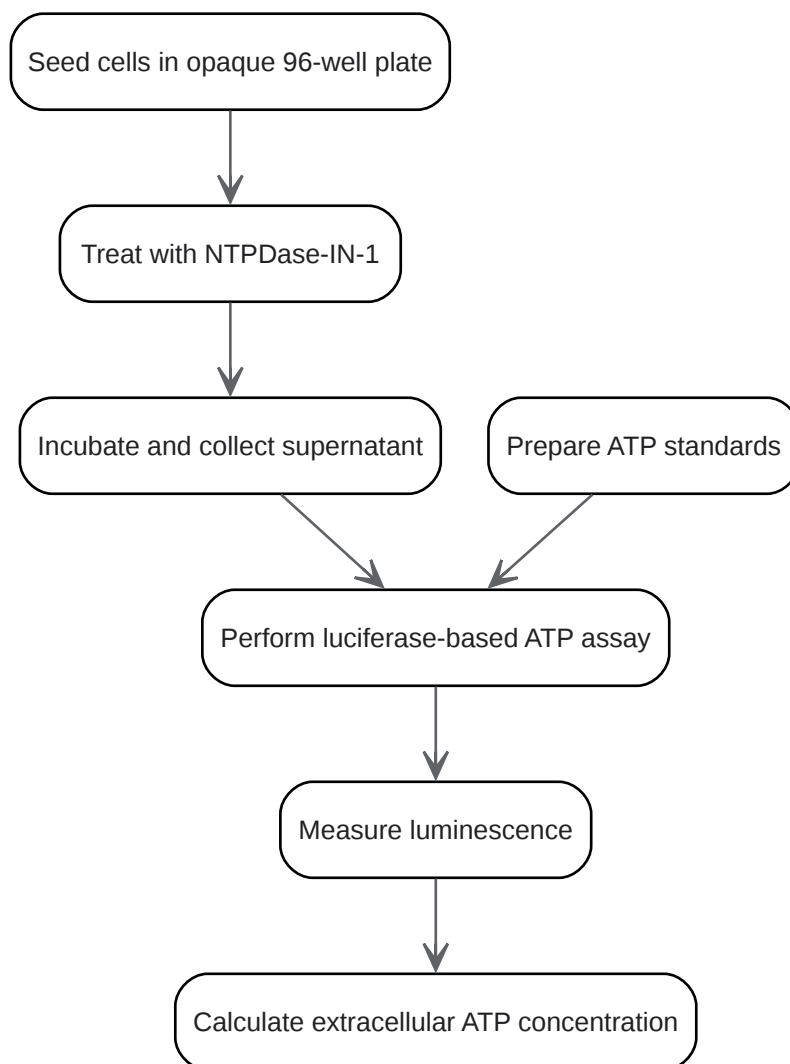
Signaling Pathway Modulation

NTPDase-1 is a key regulator of the purinergic signaling pathway. Its inhibition by **NTPDase-IN-1** leads to an accumulation of extracellular ATP and a reduction in adenosine. This shift in the balance of purinergic signaling molecules can have profound effects on cellular function, particularly in the context of immunity and cancer.









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References

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- 2. Purinergic Signalling: NTPDase [research.uni-leipzig.de]

- 3. *Frontiers* | E-NTPDases: Possible Roles on Host-Parasite Interactions and Therapeutic Opportunities [frontiersin.org]
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